

Technical Guide: ZINC4497834 / N-(3-methoxyphenyl)-4-methylquinazolin-2-amine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ZINC4497834

Cat. No.: B15566663

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Chemical Identity:

- ZINC ID: **ZINC4497834**
- IUPAC Name: N-(3-methoxyphenyl)-4-methylquinazolin-2-amine
- CAS Number: 188729-13-9
- Molecular Formula: C₁₆H₁₅N₃O

Physicochemical Properties:

Property	Value
Molecular Weight	265.31 g/mol
LogP (calculated)	3.85
Molar Refractivity	80.59
Topological Polar Surface Area (TPSA)	50.9 Å ²

Safety Data Sheet (SDS) Summary

A specific Safety Data Sheet for N-(3-methoxyphenyl)-4-methylquinazolin-2-amine was not located. However, based on data for structurally similar compounds and general laboratory

chemical safety, the following information should be considered for handling and safety precautions.

Hazard Identification:

Based on analogous compounds, N-(3-methoxyphenyl)-4-methylquinazolin-2-amine is anticipated to present the following hazards:

- Skin Irritation: May cause skin irritation upon contact.[\[1\]](#)[\[2\]](#)
- Eye Irritation: May cause serious eye irritation.[\[1\]](#)[\[2\]](#)
- Respiratory Irritation: May cause respiratory tract irritation if inhaled.[\[1\]](#)[\[2\]](#)

Precautionary Statements:

Category	Precautionary Statement
Prevention	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1] P264: Wash skin thoroughly after handling.[1][2] P271: Use only outdoors or in a well-ventilated area.[1] P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][2]
Response	P302+P352: IF ON SKIN: Wash with plenty of soap and water.[1][2] P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[1][2] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][2] P312: Call a POISON CENTER or doctor/physician if you feel unwell.[1]
Storage	P403+P233: Store in a well-ventilated place. Keep container tightly closed.[1] P405: Store locked up.[1]
Disposal	P501: Dispose of contents/container to an approved waste disposal plant.[1][2]

First Aid Measures:

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[3]
Skin Contact	Immediately wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.[3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[3]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[3]

Experimental Protocols and Signaling Pathways

As of the current date, no specific experimental studies, detailed protocols, or established signaling pathways for N-(3-methoxyphenyl)-4-methylquinazolin-2-amine (**ZINC4497834**) have been identified in publicly available literature. The information below is based on research on similar quinazoline derivatives to provide a potential framework for investigation.

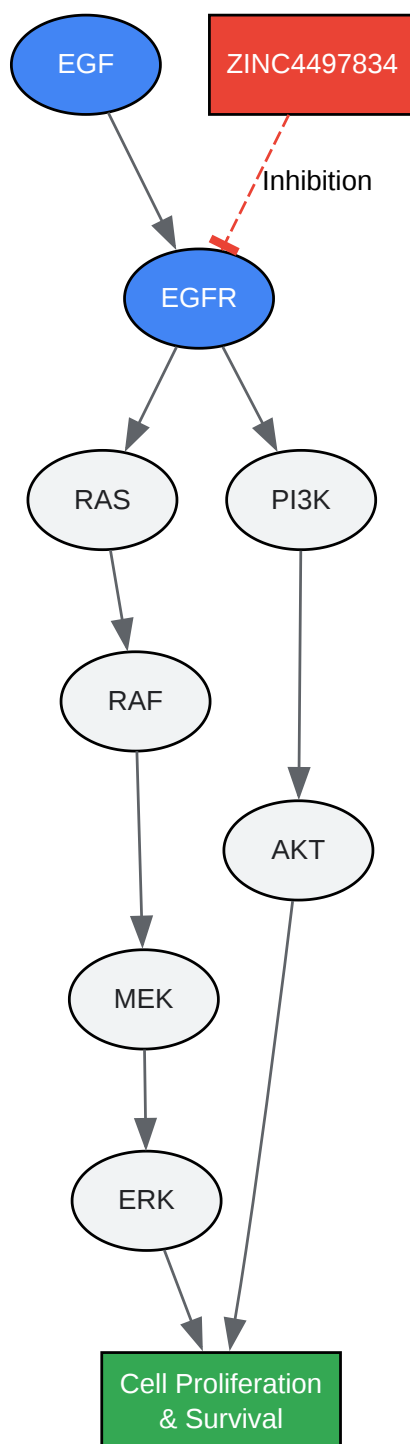
General Experimental Workflow for Kinase Inhibitor Screening (Hypothetical):

The following diagram illustrates a general workflow that could be adapted to study the activity of N-(3-methoxyphenyl)-4-methylquinazolin-2-amine, given that many quinazoline derivatives are known to be kinase inhibitors.

Caption: Hypothetical workflow for evaluating the biological activity of **ZINC4497834** as a potential kinase inhibitor.

Potential Signaling Pathway Involvement (Hypothetical):

Many 4-anilinoquinazoline derivatives are known to target the ATP-binding site of receptor tyrosine kinases (RTKs), such as the Epidermal Growth Factor Receptor (EGFR). Inhibition of EGFR can block downstream signaling pathways like the MAPK/ERK and PI3K/AKT pathways, which are crucial for cell proliferation and survival.



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Caption: Hypothetical inhibition of the EGFR signaling pathway by **ZINC4497834**.

Further research is required to determine the precise biological targets and mechanisms of action of N-(3-methoxyphenyl)-4-methylquinazolin-2-amine. The information presented here serves as a foundational guide based on available data for related chemical structures.

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References

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